

Application Note: Phase 2 Clinical Trial Design for NA-931 in Obesity

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Compound of Interest

Compound Name: PG-931

Cat. No.: B15617325

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Introduction

NA-931 is a first-in-class, orally administered, small-molecule quadruple receptor agonist that simultaneously targets the insulin-like growth factor 1 (IGF-1), glucagon-like peptide-1 (GLP-1), glucose-dependent insulintropic polypeptide (GIP), and glucagon receptors.^{[1][2]} This multi-pathway approach is designed to restore metabolic homeostasis, enhance weight loss, and preserve muscle mass, offering a potentially more comprehensive and well-tolerated treatment for obesity compared to existing therapies.^{[2][3][4]} Preclinical and Phase 1 data have demonstrated promising efficacy and safety.^[3] This document outlines the protocol for a Phase 2 clinical trial to evaluate the dose-response, efficacy, and safety of NA-931 in adults with obesity or overweight with associated comorbidities.

Clinical Trial Protocol

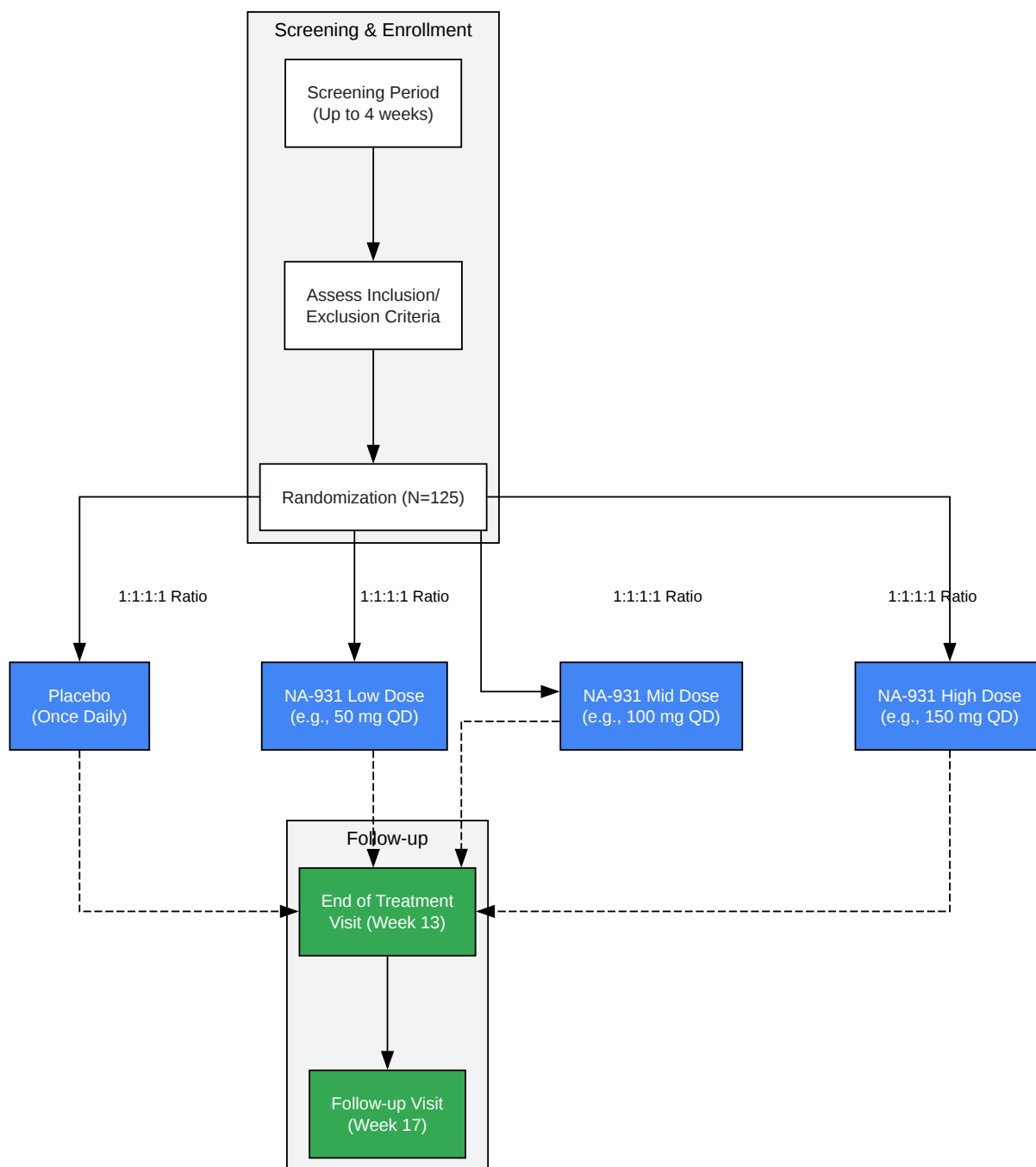
1.1 Study Title: A Phase 2, Randomized, Double-Blind, Placebo-Controlled, Dose-Ranging Study to Evaluate the Efficacy and Safety of Oral NA-931 for Chronic Weight Management in Adults with Obesity or Overweight.

1.2 Study Objectives

- Primary Objective: To evaluate the dose-dependent effect of NA-931 on body weight reduction compared to placebo.
- Secondary Objectives:
 - To assess the proportion of participants achieving clinically significant weight loss thresholds ($\geq 5\%$, $\geq 10\%$, and $\geq 12\%$).[\[5\]](#)
 - To evaluate the effects of NA-931 on body composition, including fat mass and lean muscle mass.[\[1\]](#)
 - To assess the effects of NA-931 on various cardiometabolic parameters.
 - To characterize the safety and tolerability profile of NA-931.
 - To evaluate the pharmacokinetics (PK) of NA-931.

1.3 Study Design

This is a 13-week, multicenter, randomized, double-blind, placebo-controlled, parallel-group study.[\[2\]](#)[\[5\]](#) Eligible participants will be randomized in a 1:1:1:1 ratio to receive one of three dose levels of NA-931 or a matching placebo, administered orally once daily.



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Caption: High-level overview of the parallel-group study design.

1.4 Patient Population

- Inclusion Criteria:
 - Male or female adults, aged 18-65 years.
 - Body Mass Index (BMI) ≥ 30 kg/m² or ≥ 27 kg/m² with at least one weight-related comorbidity (e.g., hypertension, dyslipidemia, type 2 diabetes).[1]
 - History of at least one self-reported unsuccessful dietary effort to lose weight.[6]
 - Stable body weight (<5 kg change) for 3 months prior to screening.[6]
 - Willingness to follow a standardized diet and exercise counseling program.
 - Signed informed consent.
- Exclusion Criteria:
 - Previous or planned bariatric surgery.
 - Use of any weight-loss medication within 3 months of screening.
 - Uncontrolled diabetes (HbA1c > 10%).
 - History of pancreatitis or medullary thyroid carcinoma.[6]
 - Significant cardiovascular, renal, or hepatic disease.
 - Pregnancy or lactation.

Study Endpoints and Assessments

Endpoint Category	Primary Endpoint	Secondary & Exploratory Endpoints
Efficacy	• Percent change in body weight from baseline to Week 13.	• Proportion of participants achieving $\geq 5\%$, $\geq 10\%$, and $\geq 12\%$ weight loss at Week 13. • Absolute change in body weight. • Change in waist circumference. • Change in BMI.
Body Composition	• Change from baseline in total body fat mass (kg). • Change from baseline in lean body mass (kg).	
Cardiometabolic	• Change in systolic and diastolic blood pressure. • Change in HbA1c, fasting glucose, and insulin. • Change in lipid profile (Total Cholesterol, LDL-C, HDL-C, Triglycerides).	
Safety & Tolerability	• Incidence and severity of Treatment-Emergent Adverse Events (TEAEs). • Changes in vital signs, ECGs, and clinical laboratory values.	
Pharmacokinetics	• Plasma concentrations of NA-931 to determine Cmax, Tmax, and AUC.	

Study Procedures and Methodologies

3.1 Schedule of Assessments

Assessment	Screening	Baseline (Day 1)	Week 4	Week 8	Week 13 (EOT)	Week 17 (Follow-up)
Informed Consent	X					
Inclusion/Exclusion Criteria	X	X				
Medical History	X					
Physical Examination	X	X				
Demographics	X					
Dispense Study Drug	X	X	X			
Vital Signs	X	X	X	X	X	X
Body Weight & Waist Circ.	X	X	X	X	X	X
Body Composition (DXA)	X	X				
12-Lead ECG	X	X				
Safety Labs	X	X	X	X	X	
Cardiometabolic Labs	X	X				

PK Sampling	X	X	X	X	
Adverse Event Monitoring	X	X	X	X	X
Diet/Exercise Counseling	X	X	X	X	

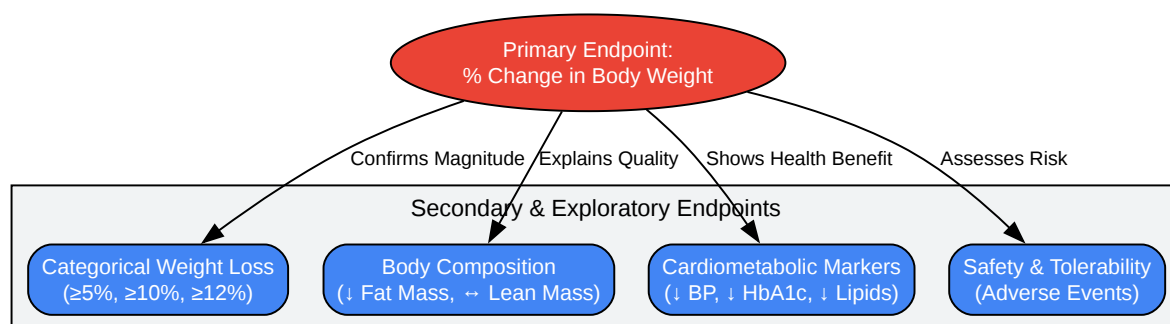
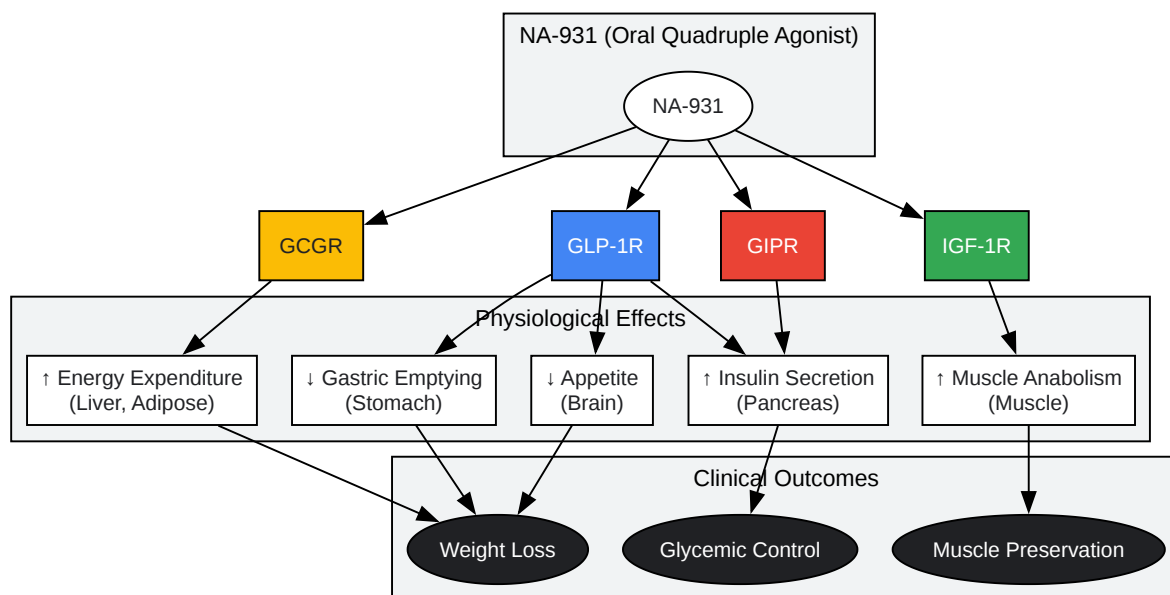
3.2 Experimental Protocols

- **Anthropometric Measurements:** Body weight will be measured in the morning after voiding, with the participant wearing light clothing and no shoes, using a calibrated digital scale. Waist circumference will be measured at the midpoint between the lower margin of the last palpable rib and the top of the iliac crest.
- **Body Composition:** Total and regional fat mass and lean body mass will be assessed using Dual-Energy X-ray Absorptiometry (DXA), a non-invasive imaging technique.[\[7\]](#)
- **Cardiometabolic and Safety Labs:** Blood samples will be collected after an overnight fast. Standard enzymatic assays will be used for lipid panels and glucose. HbA1c will be measured by high-performance liquid chromatography (HPLC). A central laboratory will perform all analyses.
- **Pharmacokinetic Analysis:** Sparse PK blood samples will be collected at specified time points post-dose during clinic visits. Plasma concentrations of NA-931 will be determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Data Presentation and Visualization

4.1 Mechanism of Action of NA-931

NA-931's unique quadruple agonism engages multiple metabolic pathways to achieve weight loss while preserving muscle.[\[1\]](#)[\[4\]](#)



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- To cite this document: BenchChem. [Application Note: Phase 2 Clinical Trial Design for NA-931 in Obesity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15617325/docs#application-note-phase-2-clinical-trial-design-for-na-931-in-obesity\]](https://www.benchchem.com/product/b15617325/docs#application-note-phase-2-clinical-trial-design-for-na-931-in-obesity)

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